

# Essential Safety and Operational Guidance for Handling Falintolol, (Z)-

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Disclaimer: Information regarding the specific handling and safety protocols for **Falintolol**, **(Z)**-is not publicly available. The following guidance is based on established protocols for handling potent synthetic opioids, such as fentanyl, and should be adapted as a precautionary measure until a specific Safety Data Sheet (SDS) for **Falintolol**, **(Z)**- is obtained. The primary risks associated with potent synthetic opioids are inhalation of airborne particles and dermal exposure.

## **Personal Protective Equipment (PPE)**

Proper selection and use of PPE are critical to minimize exposure risk. The following table outlines the recommended PPE for handling **Falintolol**, **(Z)**-, categorized by the level of potential exposure.



Exposure Level	Recommended PPE	Notes
Low Risk (e.g., handling well- contained vials, performing dilutions in a certified fume hood)	Nitrile gloves (double-gloving recommended) Lab coat or disposable gown ANSI-approved safety glasses with side shields N95 respirator	Ensure gloves are changed regularly and immediately if contaminated.
Moderate Risk (e.g., weighing powdered compound, potential for minor spills)	Double nitrile gloves Disposable coveralls (e.g., Tyvek) Full-face shield or goggles Fit-tested N100, R100, or P100 disposable filtering facepiece respirator or a higher level of respiratory protection.[1]	Work should be conducted in a designated area with restricted access.
High Risk (e.g., cleaning up a significant spill, potential for aerosolization)	Chemical-resistant suit Double nitrile gloves Chemical- resistant boots Powered Air- Purifying Respirator (PAPR) with a HEPA filter	Only personnel trained in hazardous material response should handle high-risk situations.

All PPE should be used in accordance with the Occupational Safety and Health Administration (OSHA) PPE standard (29 CFR 1910.132).[1] When respiratory protection is required, it must be part of a comprehensive respiratory protection program that adheres to the OSHA Respiratory Protection Standard (29 CFR 1910.134), which includes medical clearance, training, and fit-testing.[1][2]

## **Standard Operating Procedures for Handling**

A systematic approach is essential for safely handling potent compounds like Falintolol, (Z)-.

#### Preparation:

• Designated Area: All work with **Falintolol**, **(Z)**- must be conducted in a designated and clearly marked area with restricted access.







- Ventilation: Use a certified chemical fume hood or other appropriate containment device.
- Emergency Kit: Ensure an opioid overdose reversal agent (e.g., naloxone) and an exposure response kit are readily available.
- Two-Person Rule: Whenever possible, a two-person team should be present during handling procedures.

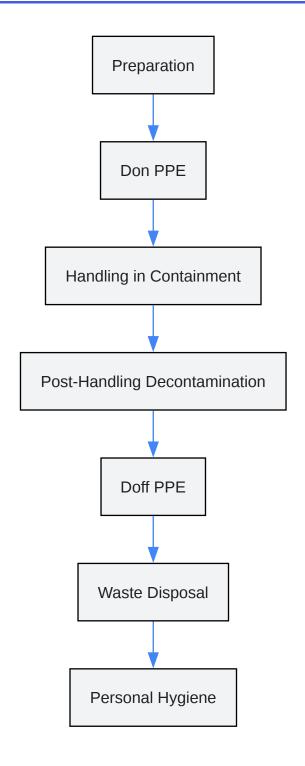
#### Handling:

- Don PPE: Put on the appropriate level of PPE before entering the designated handling area.
- Containment: Handle the compound in a manner that minimizes the generation of dust or aerosols.
- Weighing: If weighing a powdered form, use a containment balance enclosure.
- Transport: When transporting the compound, use sealed, shatter-proof secondary containers.

#### Post-Handling:

- Decontamination: Decontaminate all surfaces and equipment after use.
- Doff PPE: Remove PPE in a designated area, avoiding self-contamination.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with institutional and regulatory guidelines.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE. Do not use alcohol-based hand sanitizers as they may enhance absorption of the compound through the skin.[3]





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Standard Handling Workflow for Falintolol, (Z)-

## **Emergency Procedures**

In the event of an exposure, immediate and decisive action is crucial.



#### In Case of Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area thoroughly with soap and copious amounts of water. Avoid breaking the skin.
- Seek immediate medical attention.

#### In Case of Eye Contact:

- Immediately flush eyes with a gentle but large stream of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Seek immediate medical attention.

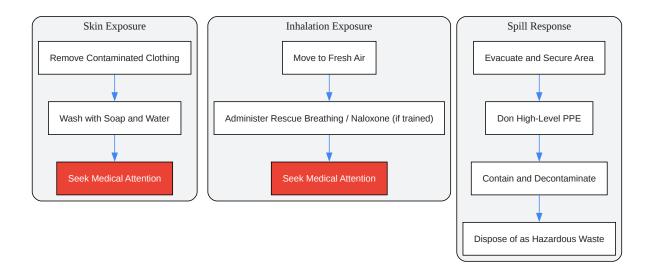
#### In Case of Inhalation:

- Move the affected person to fresh air immediately.
- If breathing is difficult or has stopped, administer rescue breathing and, if trained, naloxone.
- Seek immediate medical attention.

#### In Case of Ingestion:

- · Do not induce vomiting.
- Seek immediate medical attention.





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**Emergency Response Procedures** 

## **Decontamination and Disposal Plan**

A comprehensive plan for decontamination and disposal is necessary to prevent secondary contamination.

#### Decontamination:

- Surfaces: Use a two-step process. First, use a surfactant-based cleaner to remove the compound. Second, use a deactivating agent. A 10% bleach solution followed by a water rinse can be effective, but compatibility with the surface material should be verified.
- Equipment: All non-disposable equipment should be thoroughly decontaminated using the same two-step process.



#### Disposal:

- All disposable PPE, contaminated lab supplies, and the compound itself must be disposed of as hazardous chemical waste.
- Waste should be collected in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for the disposal of controlled and hazardous substances. Consult with your institution's environmental health and safety department for specific guidance.

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